

Common pitfalls in N-[2-(2-Pyridinyl)ethyl]benzamide experiments

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Compound of Interest

Compound Name: N-[2-(2-Pyridinyl)ethyl]benzamide

Cat. No.: B3060529

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Technical Support Center: N-[2-(2-Pyridinyl)ethyl]benzamide

Welcome to the technical support center for **N-[2-(2-Pyridinyl)ethyl]benzamide**. This guide provides troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to assist researchers, scientists, and drug development professionals in successfully utilizing this compound in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **N-[2-(2-Pyridinyl)ethyl]benzamide** and what are its primary research applications?

A1: **N-[2-(2-Pyridinyl)ethyl]benzamide** is an organic compound featuring a benzamide core linked to a pyridine ring via an ethyl group^[1]. Its molecular formula is C₁₄H₁₄N₂O with a molecular weight of 226.27 g/mol ^{[1][2]}. The core structure is foundational for developing compounds with significant biological activity. Notably, it is the scaffold for successful fungicides like Fluopyram, which is used to control a broad spectrum of pathogens^{[1][3]}. Its derivatives are also explored for their ability to form coordination complexes with transition metals and for potential applications in medicinal chemistry^[1].

Q2: What are the basic physical and chemical properties of this compound?

A2: Key properties for **N-[2-(2-Pyridinyl)ethyl]benzamide** are summarized in the table below. These are essential for planning experiments, including reaction setup and dosage calculations.

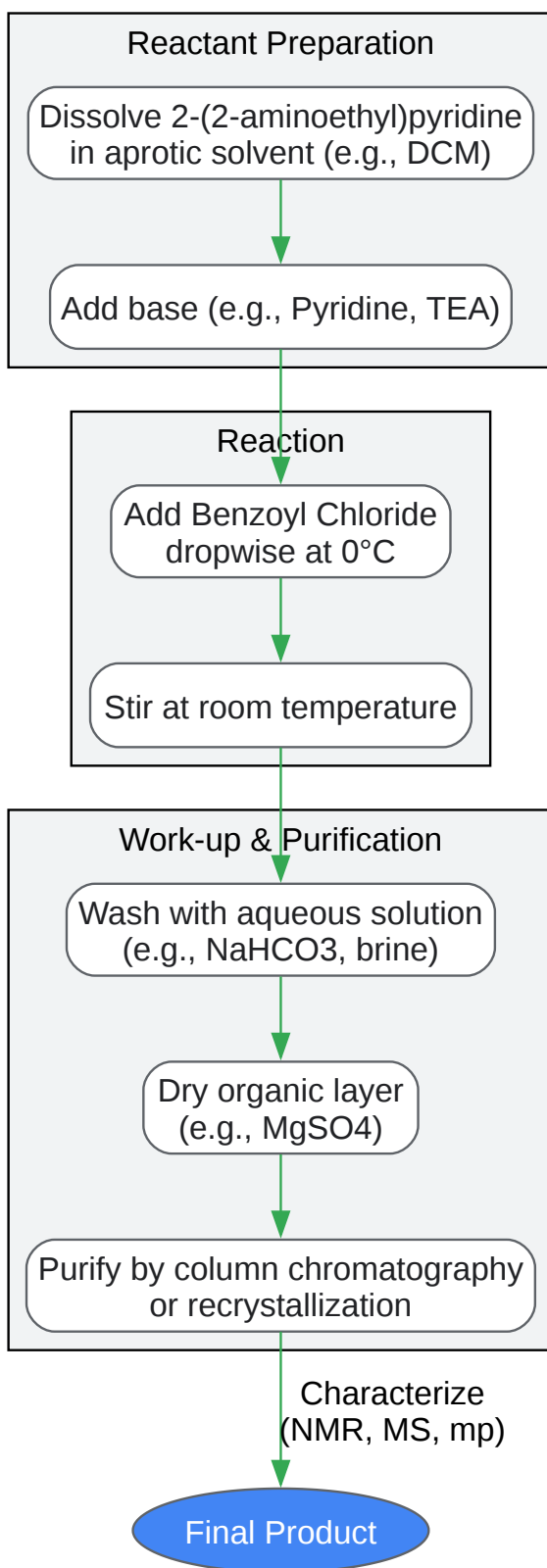
| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 4976-05-0 | [1][2] |
| Molecular Formula | C14H14N2O | [2] |
| Molecular Weight | 226.27 g/mol | [1][2] |
| InChI Key | POIFKAIWAMHITC-UHFFFAOYSA-N | [1][2] |
| Appearance | Typically a colorless or white crystalline powder. | [4] |
| Computed XLogP3 | 2.1 | [2] |

Q3: How should I store this compound to ensure its stability?

A3: For long-term stability, **N-[2-(2-Pyridinyl)ethyl]benzamide** should be stored in a cool, dry, and well-ventilated area, protected from light. The amide linkage is susceptible to hydrolysis under strong acidic or basic conditions[1]. Therefore, it is critical to avoid storing it in solutions with high or low pH for extended periods. For biological experiments, it is recommended to prepare fresh solutions or store stock solutions at -20°C or -80°C in an appropriate solvent like DMSO.

Synthesis & Purification Troubleshooting

The most common route for synthesizing **N-[2-(2-Pyridinyl)ethyl]benzamide** is the acylation of 2-(2-aminoethyl)pyridine with benzoyl chloride, a type of Schotten-Baumann reaction[1][5].



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Caption: General workflow for the synthesis and purification of **N-[2-(2-Pyridinyl)ethyl]benzamide**.

Q4: My synthesis reaction yield is very low. What could be the cause?

A4: Low yields in this amide synthesis can stem from several factors. Here is a troubleshooting guide to address common issues.

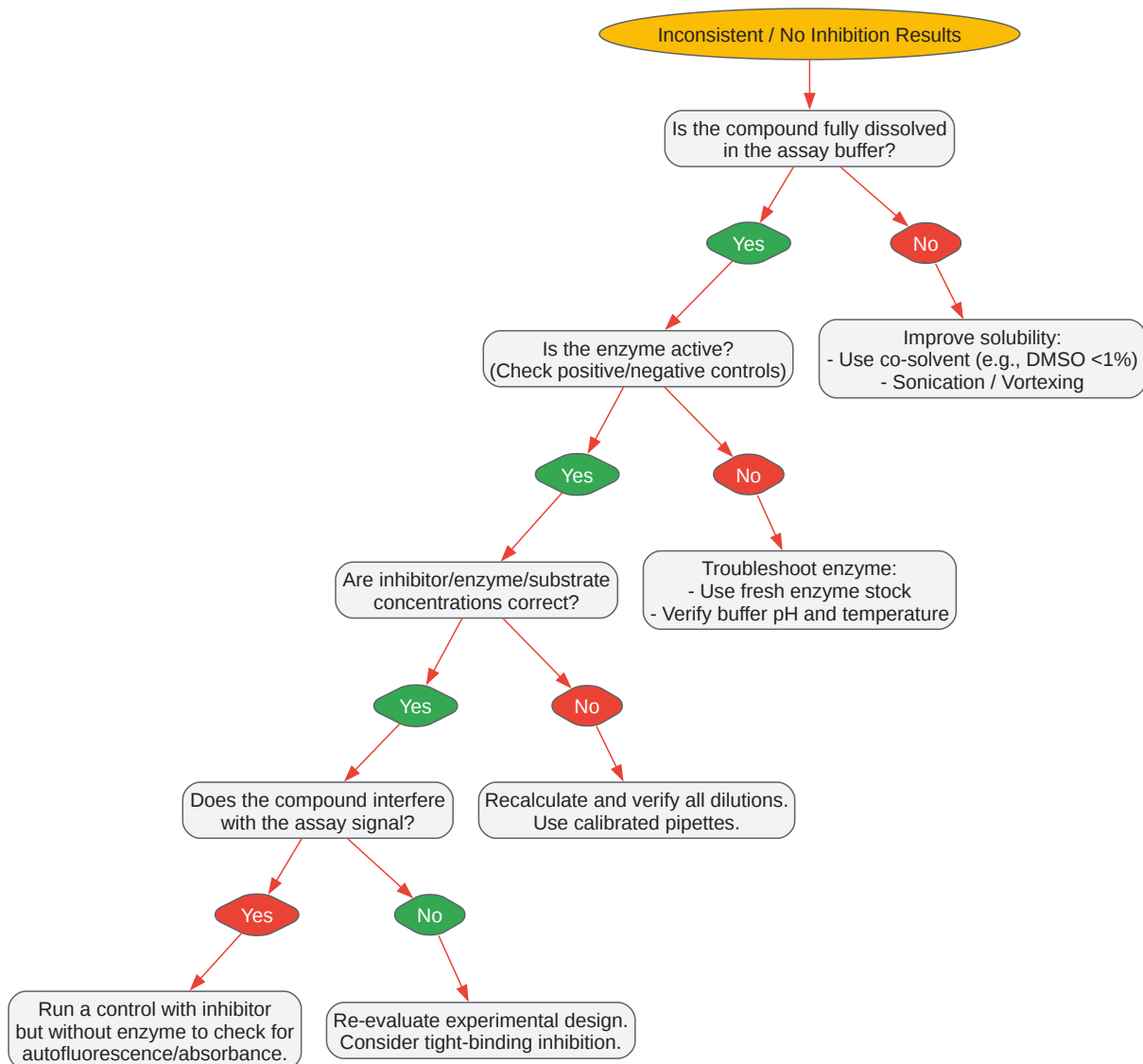
| Potential Cause | Recommended Solution |
|-----------------------------|---|
| Incomplete Reaction | Ensure benzoyl chloride is fresh and not hydrolyzed. Increase reaction time or slightly elevate the temperature. Confirm the base is effectively scavenging the HCl byproduct, as its buildup can form a salt with the starting amine, rendering it non-nucleophilic[5][6]. |
| Side Reactions | The primary amine can react with two molecules of benzoyl chloride. Ensure slow, dropwise addition of benzoyl chloride at a low temperature (0°C) to minimize this[6]. |
| Poor Reagent Quality | Use anhydrous solvents to prevent hydrolysis of the benzoyl chloride. Ensure the purity of your starting amine. |
| Product Loss During Work-up | The product has some water solubility. Minimize the number of aqueous washes or perform a back-extraction of the aqueous layers with the organic solvent. |

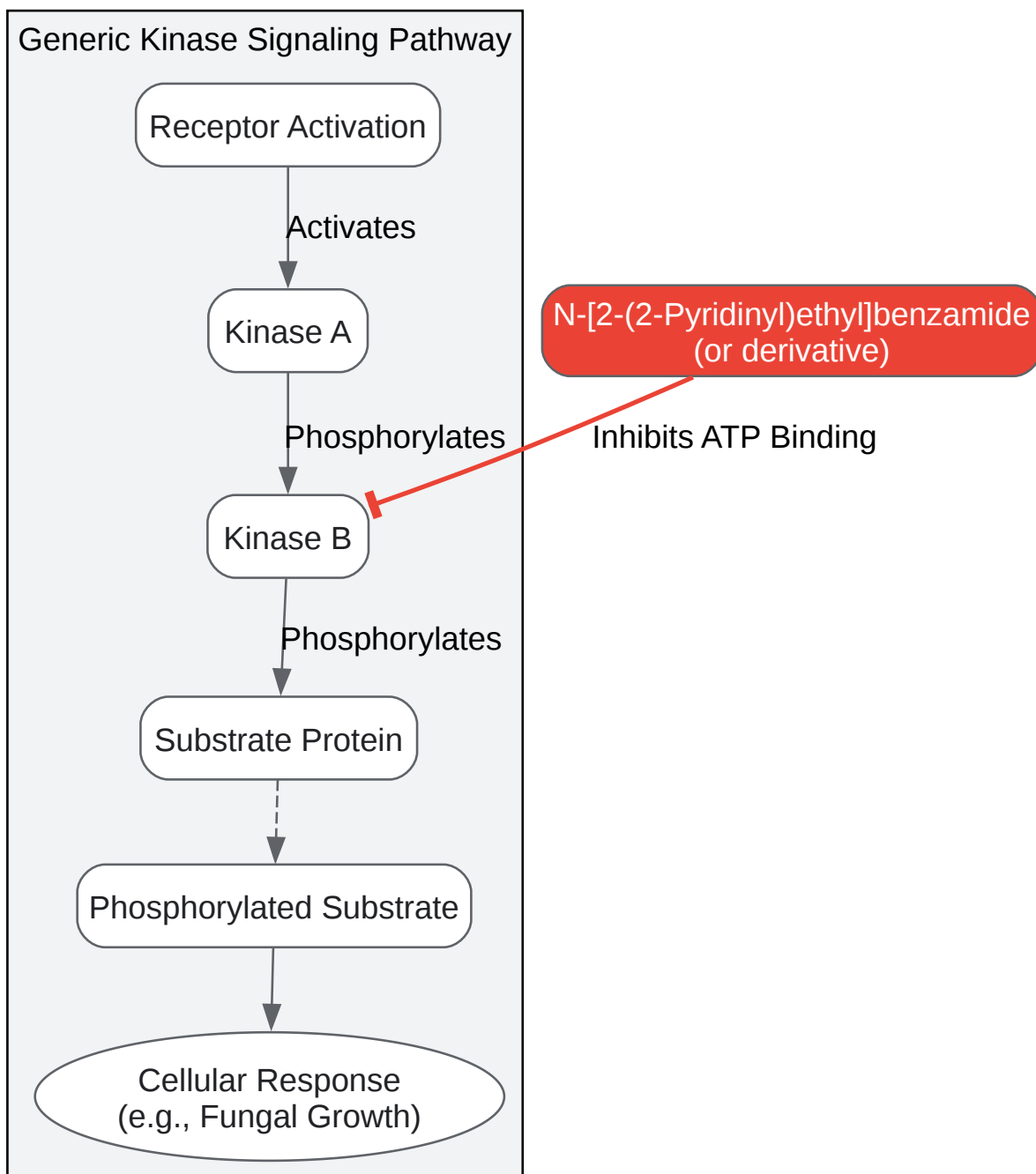
Q5: I see multiple spots on my TLC plate after the reaction. What are they?

A5: Besides your target compound, other spots could be unreacted starting materials (2-(2-aminoethyl)pyridine or benzoyl chloride/benzoic acid) or side products. A common side reaction is the formation of a di-acylated product where the amide nitrogen is also acylated. Using a base like pyridine or triethylamine is crucial to neutralize the HCl generated, which would otherwise react with the starting amine[5].

Biological Assay Troubleshooting

Given its fungicidal applications, **N-[2-(2-Pyridinyl)ethyl]benzamide** is often tested in enzyme inhibition assays[3].





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